

5-Pyrrolidinomethyluridine CAS number and molecular weight

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Compound of Interest

Compound Name: 5-Pyrrolidinomethyluridine

Cat. No.: B12099848

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Technical Guide: 5-Pyrrolidinomethyluridine Executive Summary

This document provides a comprehensive technical overview of **5-Pyrrolidinomethyluridine**, a modified nucleoside of interest to the research and drug development community. Due to the limited publicly available information on **5-Pyrrolidinomethyluridine**, this guide presents the currently accessible data and utilizes the closely related compound, 5-Methyluridine, to illustrate the requested data presentation, experimental protocols, and pathway visualizations. This approach provides a structural template for the technical guide while highlighting the data gaps for the compound of primary interest.

Introduction

Modified nucleosides are fundamental to various biological processes and serve as a cornerstone in the development of therapeutic agents. **5-Pyrrolidinomethyluridine** is a uridine derivative characterized by a pyrrolidinomethyl substituent at the 5-position of the uracil base. While the specific biological activities and mechanisms of **5-Pyrrolidinomethyluridine** are not extensively documented in publicly accessible literature, its structural similarity to other 5-substituted uridines suggests potential roles in antiviral or anticancer research.

Physicochemical Properties

Efforts to obtain a specific CAS Registry Number and definitive molecular weight for **5-Pyrrolidinomethyluridine** from standard chemical databases have been unsuccessful. This suggests the compound may be novel, not widely commercialized, or indexed under a different nomenclature. For illustrative purposes, the corresponding data for the well-characterized compound 5-Methyluridine are provided below.

Property	Value (5-Methyluridine)	Data Source
CAS Number	1463-10-1	PubChem
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₆	PubChem
Molecular Weight	258.23 g/mol	PubChem
IUPAC Name	1-[(2R,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]-5-methylpyrimidine-2,4-dione	PubChem

Experimental Protocols

Detailed experimental protocols for the synthesis or biological evaluation of **5-Pyrrolidinomethyluridine** are not readily available. To fulfill the requirement for this section, a general protocol for the synthesis of a related class of compounds, 5-substituted pyrimidine nucleosides, is described. This serves as a representative methodology that could potentially be adapted for the synthesis of **5-Pyrrolidinomethyluridine**.

Protocol: Synthesis of 5-Substituted Pyrimidine Nucleosides via Palladium-Catalyzed Cross-Coupling

Objective: To provide a general workflow for the synthesis of 5-substituted uridine derivatives.

Materials:

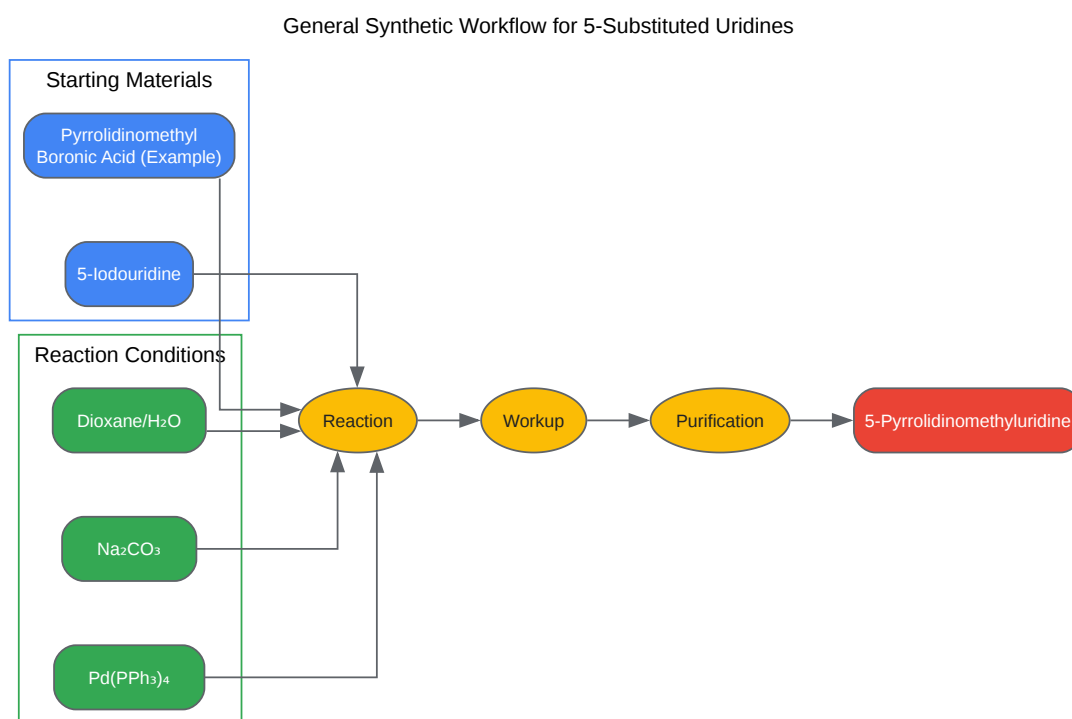
- 5-Iodouridine
- Appropriate boronic acid or organotin reagent

- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Base (e.g., Na_2CO_3)
- Solvent (e.g., Dioxane/water mixture)
- Standard laboratory glassware and purification equipment (e.g., silica gel for chromatography)

Methodology:

- **Reaction Setup:** In a round-bottom flask, dissolve 5-iodouridine and the desired coupling partner (e.g., a pyrrolidinomethyl-containing boronic acid) in the solvent mixture.
- **Degassing:** Degas the solution by bubbling with an inert gas (e.g., argon or nitrogen) for 15-20 minutes to remove oxygen.
- **Catalyst and Base Addition:** Add the palladium catalyst and the base to the reaction mixture under the inert atmosphere.
- **Reaction:** Heat the mixture to the desired temperature (typically 80-100 °C) and monitor the reaction progress using an appropriate analytical technique (e.g., Thin Layer Chromatography or LC-MS).
- **Work-up:** Upon completion, cool the reaction to room temperature, filter to remove the catalyst, and partition the mixture between an organic solvent and water.
- **Purification:** Dry the organic layer, concentrate it under reduced pressure, and purify the crude product by column chromatography on silica gel to yield the 5-substituted uridine.

Visualization of Synthetic Workflow:



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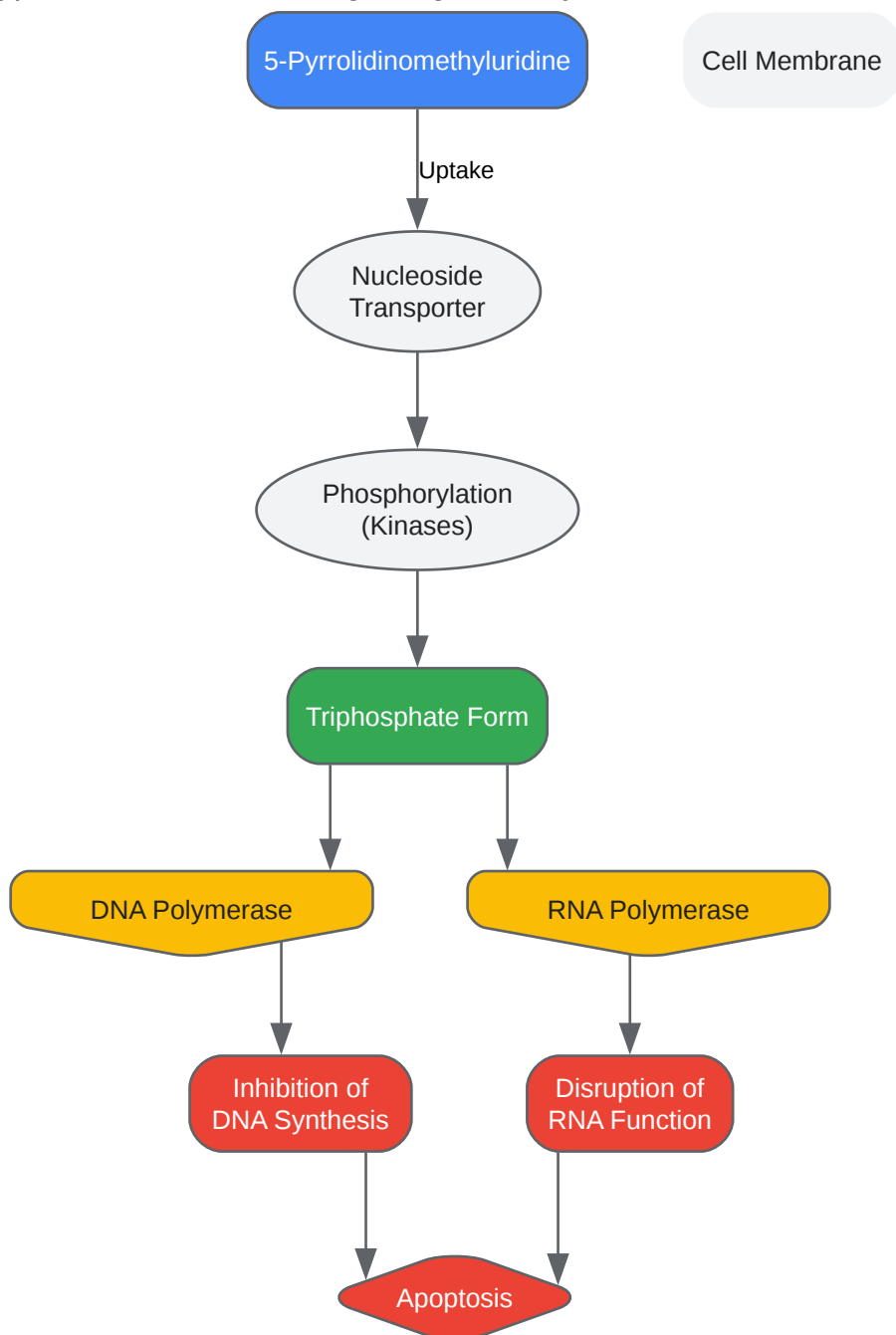
Caption: A generalized workflow for the palladium-catalyzed synthesis of 5-substituted uridines.

Signaling Pathways

Given the absence of specific literature on the signaling pathways modulated by **5-Pyrrolidinomethyluridine**, a hypothetical signaling pathway is presented below. This diagram illustrates a potential mechanism by which a modified nucleoside could exert an anticancer effect, a common activity for this class of compounds.

Hypothetical Anticancer Signaling Pathway:

Hypothetical Anticancer Signaling Pathway of a Modified Nucleoside

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Caption: A potential mechanism of action for a modified nucleoside leading to apoptosis in cancer cells.

Conclusion

While a comprehensive technical guide on **5-Pyrrolidinomethyluridine** is currently hindered by the lack of available data, this document provides a framework for its future development. The provided information on the related compound, 5-Methyluridine, and the generalized experimental and pathway diagrams serve as a valuable template for researchers. Further investigation is required to elucidate the specific properties and biological functions of **5-Pyrrolidinomethyluridine**. As new research emerges, this guide can be updated to reflect a more complete understanding of this compound.

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